

Comprehensive Guide to the Physical and Structural Physicochemistry of Terminal Iodoalkynes

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

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Abstract

This technical guide provides an in-depth analysis of terminal iodoalkynes (), a class of functionalized alkynes critical to cross-coupling chemistry and supramolecular crystal engineering.[1] Unlike standard terminal alkynes, these species exhibit unique electronic signatures driven by the heavy-atom effect of iodine and the polarizability of the bond. This document synthesizes structural data, spectroscopic profiles, and safety protocols for researchers in drug discovery and materials science.

Structural & Electronic Characteristics[2]

The physical behavior of iodoalkynes is governed by the hybridization of the carbon scaffold and the high polarizability of the iodine substituent.

Bond Metrics and Hybridization

The

bond in iodoalkynes involves an

-hybridized carbon, resulting in a significantly shorter bond length compared to alkyl iodides (). This increased

-character (50%) pulls the iodine closer to the carbon nucleus, enhancing bond strength relative to saturated analogs, though it remains photolytically labile.

Bond Type	Hybridization	Typical Length (Å)	Electronic Character
Alkynyl C–I		1.99 – 2.05	Linear, highly polarizable along bond axis
Alkyl C–I		2.14	Tetrahedral, weaker dipole alignment
Alkyne C≡C		1.18 – 1.20	Triple bond, electron-rich cylinder

The Sigma-Hole and Halogen Bonding

A defining feature of terminal iodoalkynes is the sigma-hole (

-hole)—a region of positive electrostatic potential located on the extension of the bond axis, opposite the carbon.

- Mechanism: The electron-withdrawing -carbon depletes electron density from the iodine's outer lobe.^[2]
- Consequence: The iodine atom acts as a highly directional Lewis acid (halogen bond donor), capable of forming strong non-covalent interactions () with Lewis bases (LB) like nitrogen or oxygen lone pairs. This is pivotal in rational drug design for targeting protein pockets with cryptic nucleophiles.

Spectroscopic Profiling

Accurate identification of iodoalkynes requires recognizing specific shifts caused by the iodine atom's mass and electron cloud.

Nuclear Magnetic Resonance (NMR)

The Heavy Atom Effect dominates the

NMR spectrum. Unlike the deshielding observed with electronegative atoms (O, N), the large electron cloud of iodine causes significant spin-orbit coupling, shielding the attached carbon.

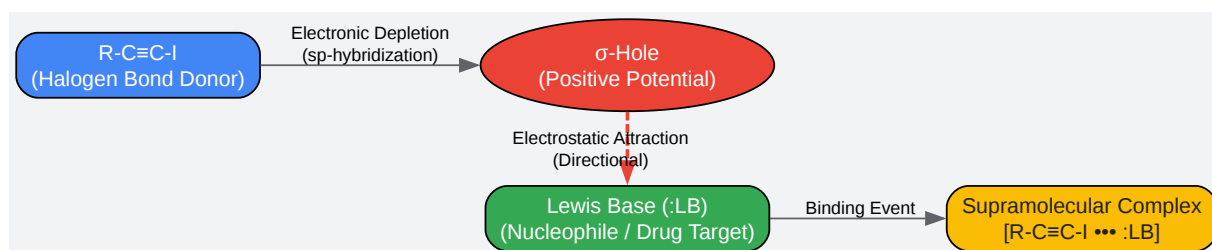
- (C-I): Resonates at an anomalously high field, typically -5 to 15 ppm.^{[1][2]} This is a diagnostic signal, shifting ~70 ppm upfield relative to the parent terminal alkyne (C-C).
- (C-C): Often appears in the typical alkyne range (80–95 ppm), showing less perturbation.^{[1][2]}

Vibrational Spectroscopy (IR & Raman)

- Infrared (IR): The stretching frequency in iodoalkynes appears at 2150–2200 cm^{-1} .^[2] The presence of the polar C-I bond breaks the symmetry of the triple bond (compared to dialkyl alkynes), making this stretch IR-active and often medium-to-strong in intensity.
- Raman: Exhibits a very strong scattering signal for the C-C stretch due to the high polarizability of the C-C -system conjugated with the iodine.

Visualization: Halogen Bonding Mechanism

The following diagram illustrates the electrostatic anisotropy responsible for the sigma-hole interactions in iodoalkynes.



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Figure 1: Mechanism of Halogen Bonding.[1] The electron-deficient sigma-hole on the iodine atom facilitates directional binding with nucleophilic targets.[2]

Stability, Safety & Handling (Field-Proven Insights)

Iodoalkynes are high-energy species. While generally more stable than their bromo- or chloro-alkyne counterparts, they possess specific hazards that must be managed.[2]

Instability Factors[1][3]

- Photolytic Decomposition: The

bond energy (~50 kcal/mol) is relatively low.[1] Exposure to UV or broad-spectrum light causes homolytic cleavage, releasing iodine radicals (

) and alkyne radicals.[2]

- Indicator: Samples turn yellow/brown upon storage due to liberated

.

- Protocol: Always store in amber vials wrapped in foil at -20°C .

- Shock Sensitivity: Low molecular weight iodoalkynes (e.g., diiodoacetylene, iodoacetylene) are explosive.[1]

- Rule of Six: As a general safety heuristic, ensure the molecule has at least 6 carbon atoms per energetic functional group (triple bond + iodide) to dilute the energy density.

- Precaution: Never distill neat iodoalkynes at atmospheric pressure. Use high-vacuum distillation or column chromatography.^[2]

Toxicity

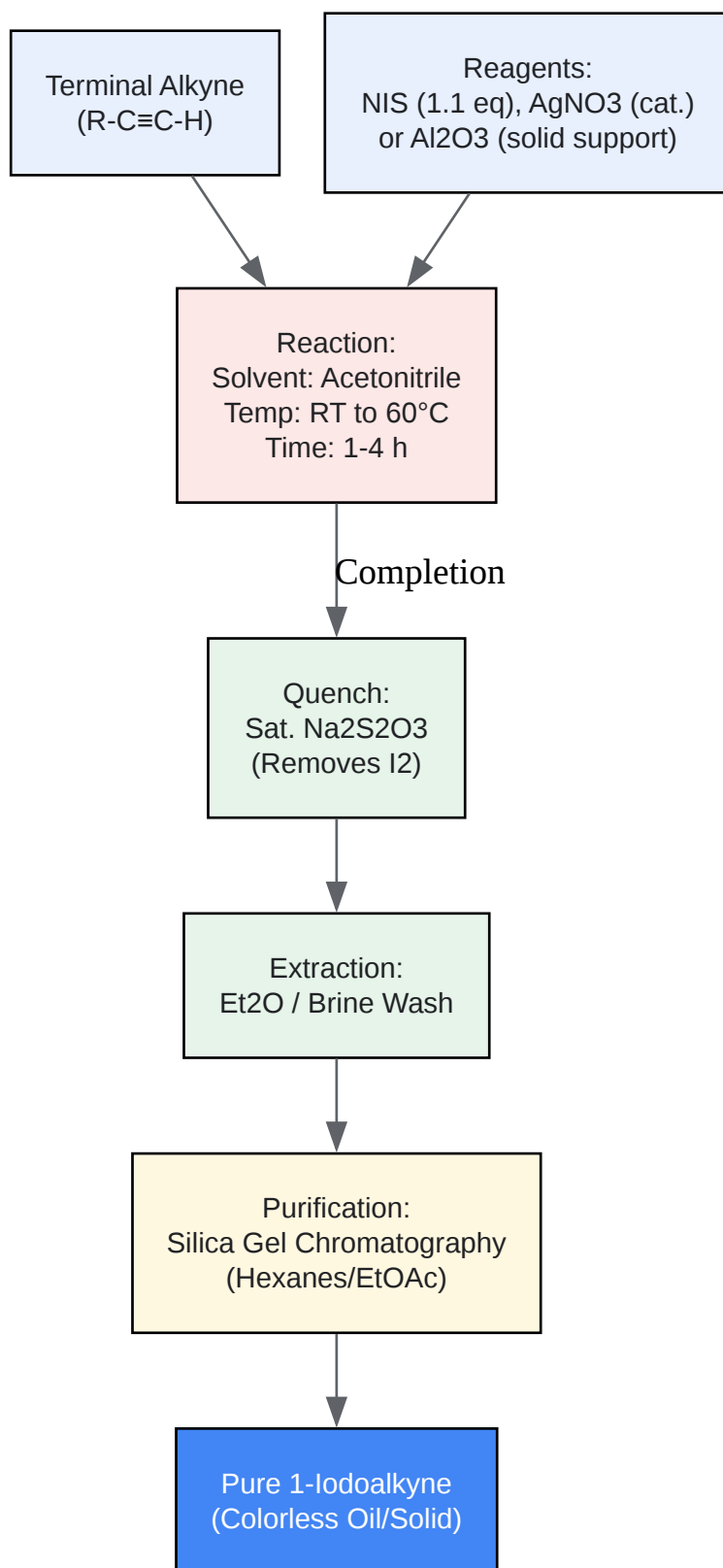
Many haloalkynes are lachrymators (tear agents) and potent alkylating agents.^{[1][2]} They can react with biological nucleophiles (DNA/proteins).^[1] All manipulations must occur in a well-ventilated fume hood using nitrile gloves.^[2]

Experimental Protocol: Synthesis & Purification

This protocol outlines the Alumina (

) mediated iodination, a robust method that avoids strong bases and minimizes side reactions.

Workflow Diagram



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Figure 2: Synthesis workflow for 1-iodoalkynes using N-iodosuccinimide (NIS) and solid support.

Step-by-Step Methodology

- Setup: In a flame-dried round-bottom flask, dissolve the terminal alkyne (1.0 equiv) in anhydrous acetonitrile (0.1 M).
- Addition: Add N-iodosuccinimide (NIS, 1.1 equiv) and neutral -Alumina (1.3 equiv w/w).
- Reaction: Stir at room temperature. Monitor by TLC (iodoalkynes are less polar than starting materials).
- Workup: Filter off the alumina. Dilute filtrate with diethyl ether. Wash with saturated sodium thiosulfate () to remove any free iodine (yellow color should disappear).
- Purification: Dry over , concentrate in vacuo (do not heat >30°C), and purify via flash column chromatography on silica gel.

References

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